An In-Depth Technical Guide to Dichlorophene, Sodium Salt

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Compound of Interest

Compound Name:	*dichlorophene, sodium salt*
CAS No.:	*10254-48-5*
Cat. No.:	*B084150*

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Abstract

Dichlorophene (2,2'-methylenebis(4-chlorophenol)) and its corresponding sodium salts are chlorinated bisphenol compounds with a long history of use as potent biocidal agents. This guide provides a comprehensive technical overview of the fundamental properties, mechanism of action, synthesis, and analytical methodologies related to dichlorophene sodium salt. It is designed to serve as a foundational resource for professionals engaged in antimicrobial research, material preservation, and the development of new therapeutic or industrial formulations. The document synthesizes data from established scientific literature and safety data repositories to ensure technical accuracy and practical relevance.

Introduction and Scope

Dichlorophene and its sodium salts function as broad-spectrum antimicrobial agents, demonstrating efficacy against a range of fungi, bacteria, algae, and helminths.[1][2] Historically, they have been incorporated into a wide array of products, including industrial biocides for textiles and leather, cosmetic preservatives, and veterinary anthelmintics for treating tapeworm infections in companion animals.[3][4] The conversion of the acidic parent

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dichlorophene molecule to its sodium salt form enhances its utility in certain formulations. This guide focuses on the core physicochemical properties, biological activity, and handling of dichlorophene sodium salt, providing the causal insights behind its function and application.

Chemical and Physical Properties

The parent compound, dichlorophene, is a white or light-colored powder with a slight phenolic odor.[5] It is acidic and reacts with aqueous alkalis to form salts, such as the monosodium and disodium salts. The disodium salt is the more completely neutralized form. While many physical properties are reported for the parent compound, the salt form is expected to have greater aqueous solubility.

Table 1: Core Chemical and Physical Properties

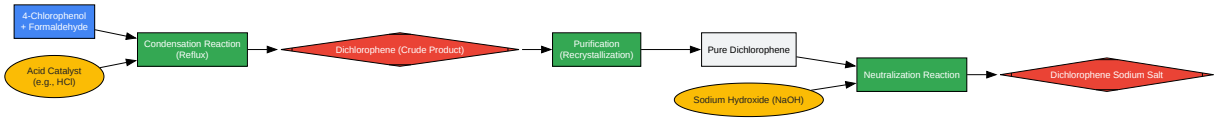
Property	Dichlorophene (Parent Compound)	Dichlorophene Disodium Salt
IUPAC Name	4-chloro-2-[(5-chloro-2-hydroxyphenyl)methyl]phenol	disodium;4-chloro-2-[(5-chloro-2-oxidophenyl)methyl]phenolate
Synonyms	Dichlorophene, Didroxane, Antiphen, 2,2'-Methylenebis(4-chlorophenol)	Dichlorophen disodium salt, Panacide M
CAS Number	97-23-4	22232-25-3
Molecular Formula	$C_{13}H_{10}Cl_2O_2$	$C_{13}H_8Cl_2Na_2O_2$
Molecular Weight	269.12 g/mol	313.08 g/mol
Physical Description	White, slightly cream or light pink-colored powder.[5]	Data not specified; typically a solid.
Melting Point	177-178 °C[4]	Data not specified.
Stability	Slowly oxidized in air.[5]	Generally stable under normal conditions.

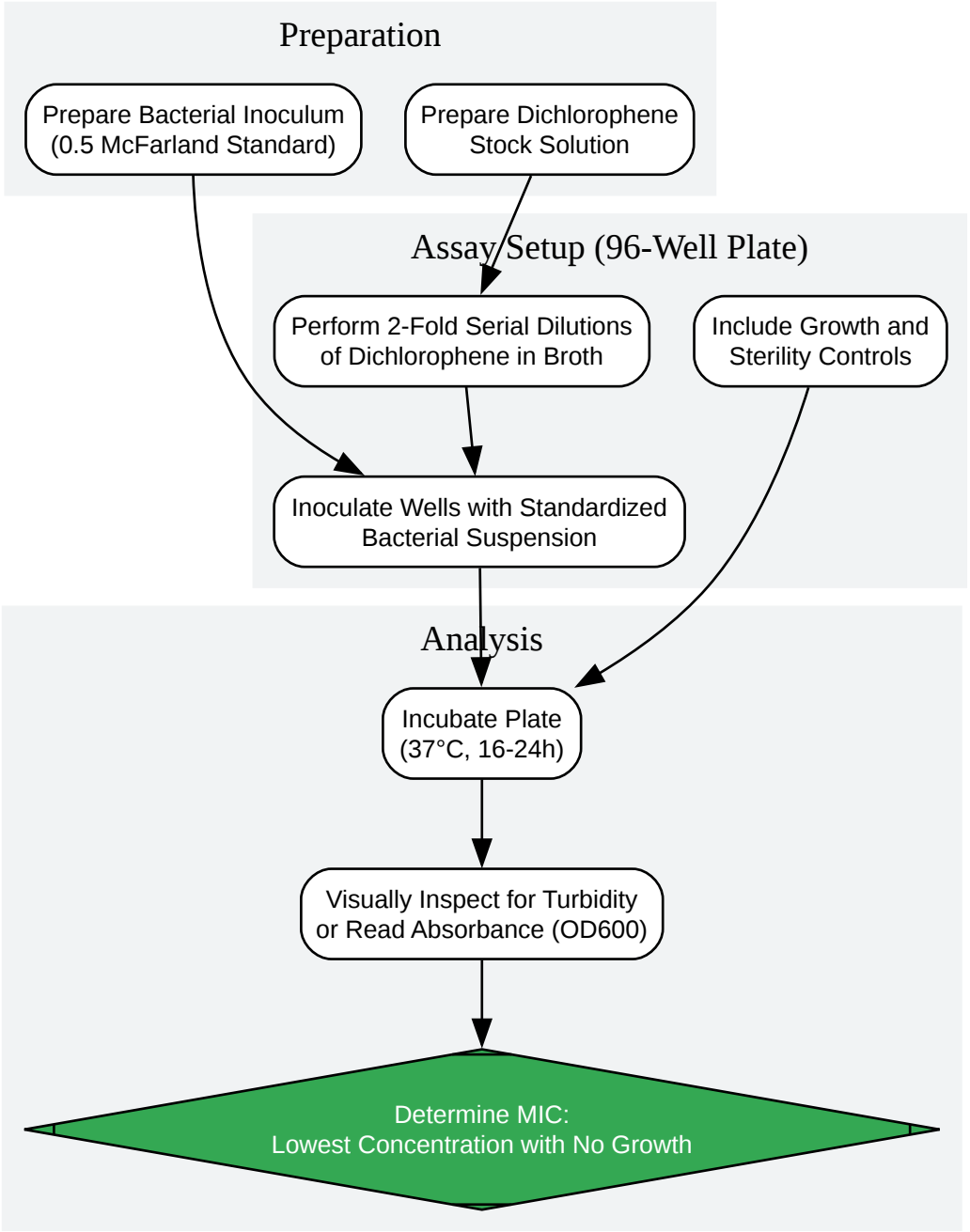
Chemical Structure

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The structure consists of two 4-chlorophenol rings linked by a methylene bridge at the ortho position relative to the hydroxyl groups. In the disodium salt, the protons of both phenolic hydroxyl groups are replaced by sodium ions.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Dichlorophene, Sodium Salt]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084150/docs#an-in-depth-technical-guide-to-dichlorophene-sodium-salt]

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